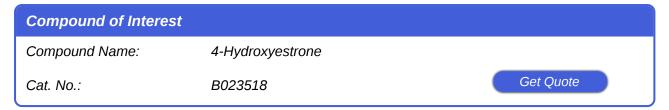


Application Notes and Protocols for Yeast-Based Estrogenic Activity Assays

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of yeast-based assays in the determination of estrogenic activity. These assays are valuable tools for screening potential endocrine-disrupting chemicals (EDCs), evaluating the estrogenic or anti-estrogenic potential of drug candidates, and monitoring environmental samples.[1][2][3] [4][5]

Introduction

Yeast-based assays, particularly the Yeast Estrogen Screen (YES), are in vitro reporter gene assays that utilize genetically modified yeast (Saccharomyces cerevisiae) to detect substances that can interact with the human estrogen receptor (hER).[5][6] These assays are costeffective, rapid, and sensitive alternatives to traditional in vivo methods.[7][8] The core principle involves the expression of the hER in yeast along with a reporter gene, typically lacZ from E. coli, which encodes the enzyme β -galactosidase.[5][6][9] When an estrogenic compound binds to the hER, it activates the transcription of the lacZ gene, leading to the production of β -galactosidase. The enzymatic activity of β -galactosidase can then be quantified by the conversion of a chromogenic or fluorogenic substrate, providing a measure of the estrogenic activity of the test compound.[5][6]

Signaling Pathway and Experimental Workflow



Methodological & Application

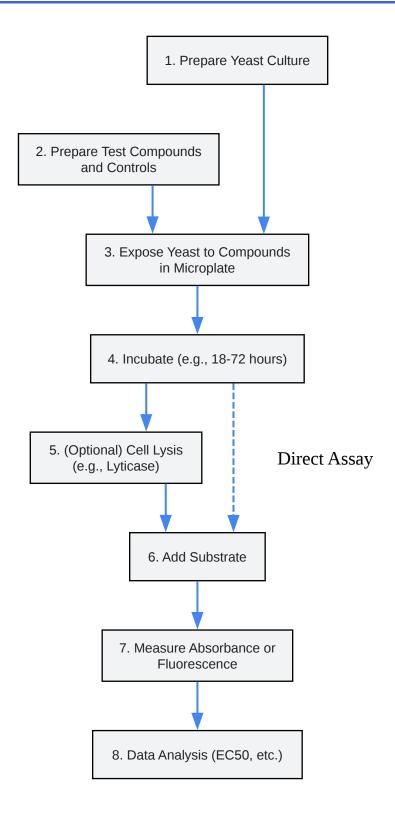
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The signaling pathway in a yeast-based estrogen assay is a streamlined version of the natural estrogen response. An estrogenic ligand enters the yeast cell and binds to the human estrogen receptor (hER). This ligand-receptor complex then binds to estrogen response elements (EREs) in the promoter region of a reporter gene, initiating transcription and subsequent translation of the reporter protein, such as β -galactosidase.









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